

A Comprehensive Technical Guide to the Magnetic Susceptibility of Cobalt(II) Bromide

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Compound of Interest

Compound Name: Cobaltous bromide

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This in-depth technical guide provides a thorough examination of the magnetic properties of cobalt(II) bromide (CoBr_2), a compound of significant interest in various chemical and material science applications. This document outlines the fundamental magnetic characteristics of CoBr_2 , presents detailed experimental methodologies for its magnetic susceptibility measurement, and offers a curated summary of its magnetic data.

Introduction to the Magnetism of Cobalt(II) Bromide

Cobalt(II) bromide is an inorganic compound that exists as a green crystalline solid in its anhydrous form.^[1] The magnetic properties of CoBr_2 are primarily dictated by the electron configuration of the cobalt(II) ion. As a d^7 metal ion, Co(II) complexes can exist in either high-spin or low-spin states, which significantly influences their magnetic behavior. In the case of cobalt(II) bromide, the cobalt ion is in a high-spin state, leading to the presence of unpaired electrons and thus paramagnetic character at room temperature.^[2]

At lower temperatures, cobalt(II) bromide exhibits a transition to an antiferromagnetic state.^[2] This behavior is a result of the magnetic moments of adjacent Co(II) ions aligning in an antiparallel fashion. The temperature at which this transition occurs is known as the Néel temperature. Theoretical studies suggest a transition temperature of approximately 100 K for a two-dimensional CoBr_2 monolayer.^{[3][4]}

Quantitative Magnetic Data

The magnetic properties of cobalt(II) bromide have been investigated through various experimental and theoretical methods. The following table summarizes key quantitative data regarding its magnetic susceptibility and related parameters.

Magnetic Parameter	Value	Method/Conditions	Reference
Molar Magnetic Susceptibility (χ)	$+13000 \cdot 10^{-6} \text{ cm}^3/\text{mol}$	Room Temperature	[1]
Crystal Structure	Rhombohedral, $P\bar{3}m1$	-	[1]
Magnetic Ordering	Antiferromagnetic	Low Temperature	[2]
Theoretical Transition Temperature (T_c)	$\sim 100 \text{ K}$	DFT+U and DMFT calculations for monolayer	[3][4]

Experimental Protocols for Magnetic Susceptibility Measurement

The determination of the magnetic susceptibility of a solid sample like cobalt(II) bromide can be accomplished using several well-established techniques. The Gouy method is a classic and instructive technique, while SQUID (Superconducting Quantum Interference Device) magnetometry offers higher sensitivity and temperature control.

Gouy Method: A Detailed Protocol

The Gouy method is a straightforward and historically significant technique for measuring magnetic susceptibility. It relies on measuring the apparent change in mass of a sample when it is placed in a magnetic field.[5][6][7]

Apparatus:

- Gouy Balance (analytical balance with a hook for suspending the sample)

- Electromagnet with a power supply
- Gouy tube (a long, cylindrical tube of uniform cross-section)
- Digital Gaussmeter
- Calibrant (e.g., $\text{HgCo}(\text{SCN})_4$)
- Mortar and pestle
- Spatula
- Analytical balance

Procedure:

- Sample Preparation:
 - Grind the anhydrous cobalt(II) bromide into a fine, uniform powder using a mortar and pestle. This ensures homogeneous packing in the Gouy tube.
 - Carefully pack the powdered sample into the Gouy tube to a known, uniform height. Ensure the packing is compact and free of air pockets.
- Mass Measurements:
 - Weight of the empty tube (m_1): Weigh the clean, empty Gouy tube on the analytical balance.
 - Weight of the tube with sample (m_2): Weigh the Gouy tube containing the packed cobalt(II) bromide sample.
 - Mass of the sample (m): Calculate the mass of the sample by subtracting the weight of the empty tube from the weight of the filled tube ($m = m_2 - m_1$).
- Gouy Balance Measurements:

- Suspend the empty Gouy tube from the hook of the Gouy balance so that the bottom of the tube is positioned in the center of the magnetic field and the top is outside the field.
- Reading of the empty tube without magnetic field (R_0): Record the balance reading for the empty tube with the electromagnet turned off.
- Reading of the empty tube with magnetic field (R): Turn on the electromagnet to a specific, constant current and record the new balance reading.
- Suspend the Gouy tube filled with the cobalt(II) bromide sample in the same position.
- Reading of the filled tube without magnetic field (R'_0): Record the balance reading for the filled tube with the electromagnet turned off. This should correspond to the initial mass measurement.
- Reading of the filled tube with magnetic field (R'): Apply the same magnetic field as before and record the new balance reading.
- Calibration:
 - Repeat the entire procedure with a known calibrant, such as $\text{HgCo}(\text{SCN})_4$, to determine the balance constant.
- Calculations:
 - The mass susceptibility (χ_g) of the sample can be calculated using the change in apparent mass and the known susceptibility of the calibrant. The molar susceptibility (χ_m) is then obtained by multiplying the mass susceptibility by the molar mass of CoBr_2 .

SQUID Magnetometry

For more precise and temperature-dependent measurements, SQUID magnetometry is the preferred method.^{[8][9]}

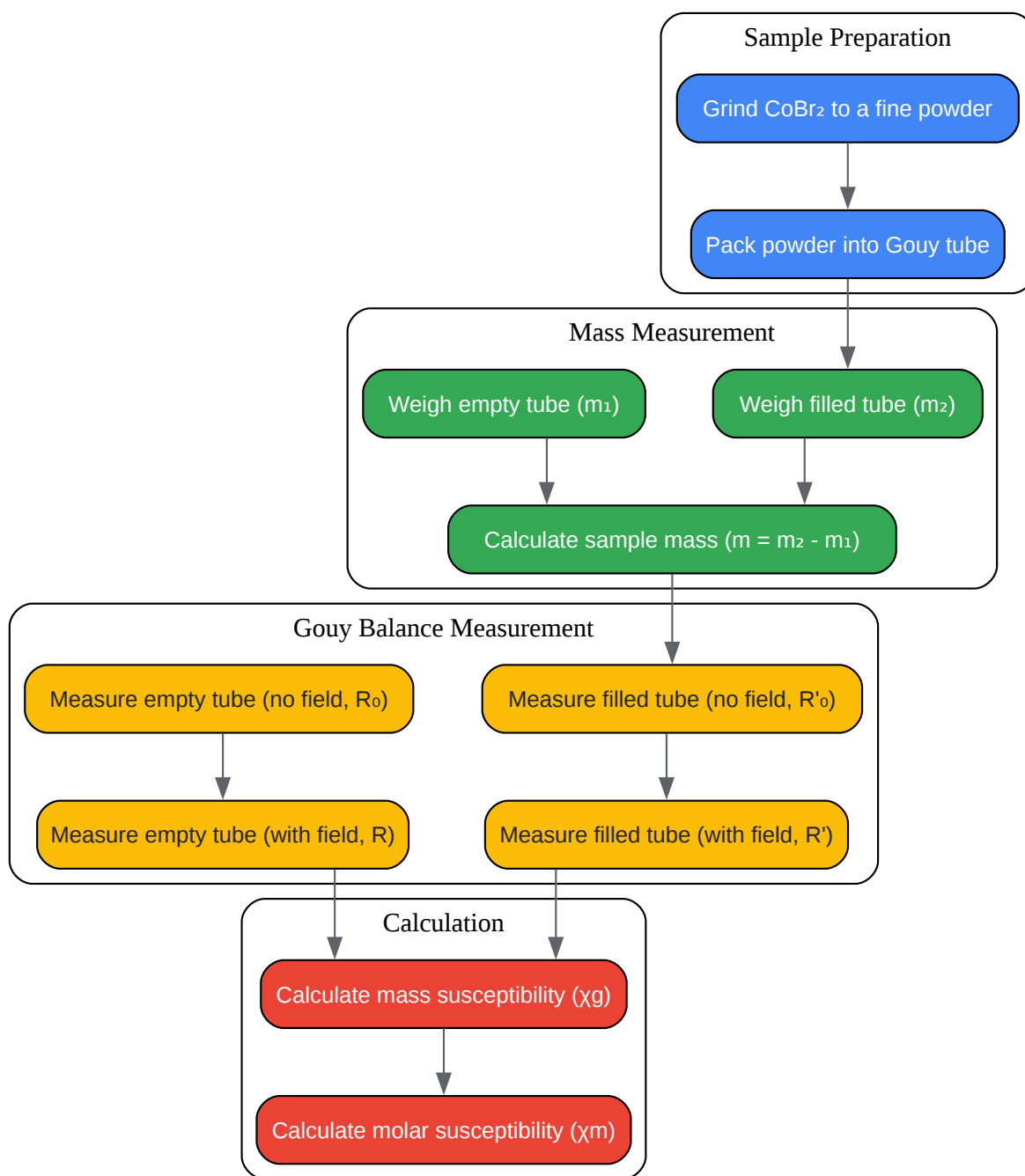
General Procedure:

- Sample Preparation: A small, accurately weighed amount of the powdered CoBr_2 sample (typically a few milligrams) is placed in a gelatin capsule or a similar sample holder.^[9]

- Mounting: The sample holder is mounted on the end of a sample rod.
- Measurement: The sample is introduced into the SQUID magnetometer. The instrument measures the magnetic moment of the sample as a function of temperature and applied magnetic field.
 - Temperature-Dependent Susceptibility (χ vs. T): The magnetic moment is measured at a constant, low applied magnetic field while the temperature is varied.
 - Field-Dependent Magnetization (M vs. H): The magnetic moment is measured at a constant temperature while the applied magnetic field is swept through a range of values.

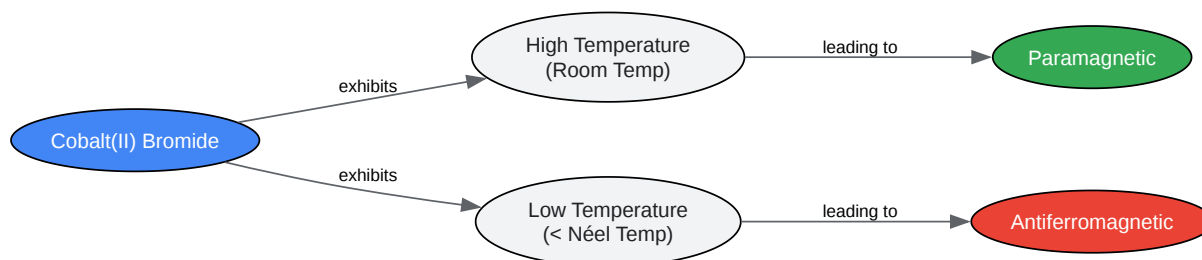
Visualizing Experimental and Logical Relationships

To clarify the workflow and the fundamental principles, the following diagrams are provided.



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Caption: Workflow for Gouy Method Measurement.



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Caption: Temperature-Dependent Magnetic Behavior of CoBr_2 .

Conclusion

This technical guide has provided a detailed overview of the magnetic susceptibility of cobalt(II) bromide. The quantitative data presented in a structured format, along with the comprehensive experimental protocols, offer valuable resources for researchers and professionals in related fields. The provided diagrams visually summarize the experimental workflow and the fundamental magnetic properties of CoBr_2 , facilitating a deeper understanding of this important inorganic compound. Further research utilizing advanced techniques like SQUID magnetometry will continue to refine our understanding of the complex magnetic behavior of cobalt(II) bromide and its potential applications.

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